

# Application Notes and Protocols for Furegrelate Sodium Stock Solution Preparation in DMSO

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## Compound of Interest

Compound Name: *Furegrelate Sodium*

Cat. No.: *B1260747*

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These application notes provide a detailed protocol for the preparation, storage, and handling of **Furegrelate Sodium** stock solutions in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and safety of experiments involving this compound.

## Introduction

**Furegrelate Sodium** (CAS No. 85666-17-7) is a potent and selective inhibitor of thromboxane A2 synthase.[1][2] It is widely used in research to investigate the role of thromboxanes in various physiological and pathological processes, including platelet aggregation and vasoconstriction.[1][3] Accurate preparation of stock solutions is the first critical step for obtaining reliable and consistent experimental results. DMSO is a common solvent for dissolving **Furegrelate Sodium** due to its high solubilizing capacity for many organic compounds.[3][4]

## Physicochemical and Safety Data

A summary of the key quantitative data for **Furegrelate Sodium** and DMSO is presented in the table below.

Property	Furegrelate Sodium	Dimethyl Sulfoxide (DMSO)
CAS Number	85666-17-7	67-68-5
Molecular Formula	C <sub>15</sub> H <sub>10</sub> NNaO <sub>3</sub>	C <sub>2</sub> H <sub>6</sub> OS
Molecular Weight	275.23 g/mol [5][6][7]	78.13 g/mol
Appearance	White to off-white crystalline solid[8]	Clear, colorless liquid
Solubility in DMSO	13 - 21 mg/mL (may require sonication and warming)[4][6]	Miscible
Storage (Powder)	-20°C, sealed, away from moisture[5][6]	Room temperature, in a dry, well-ventilated area[8]
Storage (Stock Solution)	-20°C (1 month) or -80°C (6 months) in aliquots[5][6]	Not applicable
Safety Precautions	Harmful if swallowed. Avoid dust formation.[1][5]	Combustible liquid. Readily absorbed through the skin.[8]

## Experimental Protocol: Preparation of a 10 mM Furegrelate Sodium Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **Furegrelate Sodium** in DMSO.

### 3.1. Materials and Equipment

- **Furegrelate Sodium** powder
- Anhydrous/molecular sieve-dried DMSO
- Analytical balance
- Microcentrifuge tubes or amber glass vials

- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- (Optional) Sonicator water bath

### 3.2. Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves (butyl rubber gloves are recommended for handling DMSO).  
[2]
- Avoid inhalation of **Furegrelate Sodium** powder and DMSO vapors.[1][8]
- Prevent contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.[1][5]
- DMSO can facilitate the absorption of other chemicals through the skin; handle with extra caution.[8]

### 3.3. Step-by-Step Procedure

- Calculate the required mass of **Furegrelate Sodium**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
    - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 275.23 \text{ g/mol} * 1000 \text{ mg/g} = 2.75 \text{ mg}$
- Weigh **Furegrelate Sodium**:
  - Carefully weigh out 2.75 mg of **Furegrelate Sodium** powder using an analytical balance and place it into a sterile microcentrifuge tube or amber glass vial.
- Add DMSO:

- Add 1 mL of anhydrous DMSO to the tube containing the **Furegrelate Sodium** powder.
- Dissolve the Compound:
  - Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.
  - Visually inspect the solution to ensure that all the solid has dissolved.
  - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (up to 60°C) can also aid in dissolution.<sup>[6]</sup>
- Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[5][6]</sup>

## Diagrams

Experimental Workflow for **Furegrelate Sodium** Stock Solution Preparation

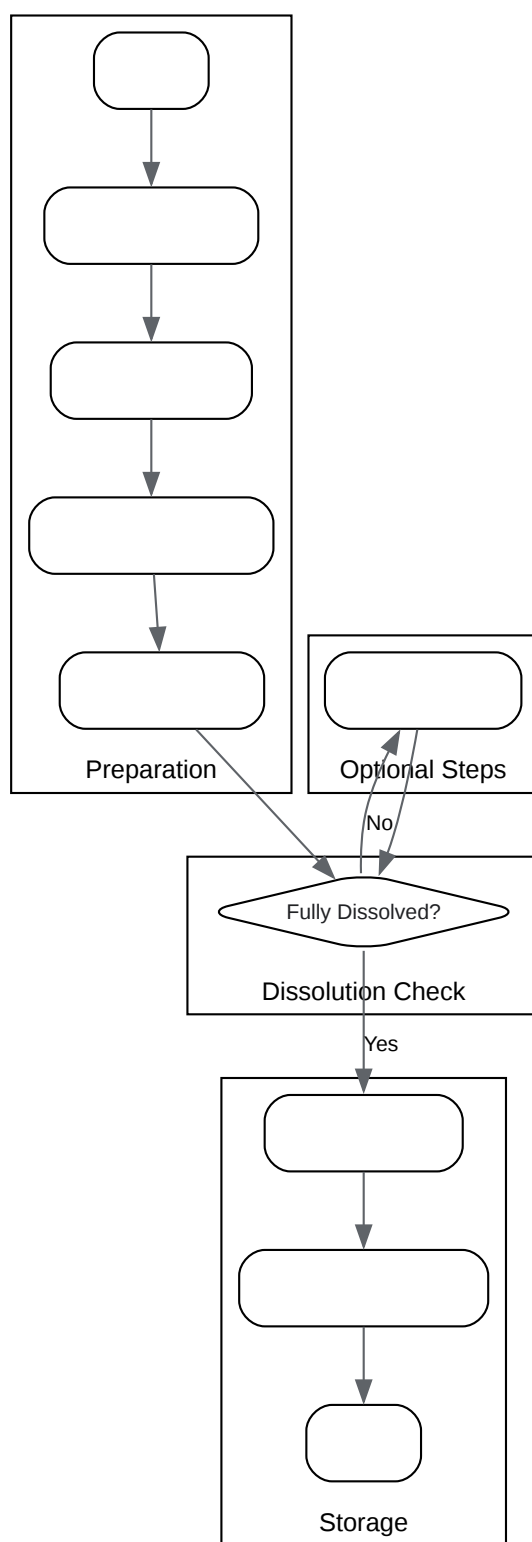


Figure 1. Workflow for Furegrelate Sodium Stock Solution Preparation

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Caption: Workflow for **Furegrelate Sodium** Stock Solution Preparation.

## Signaling Pathway Inhibition by Furegrelate

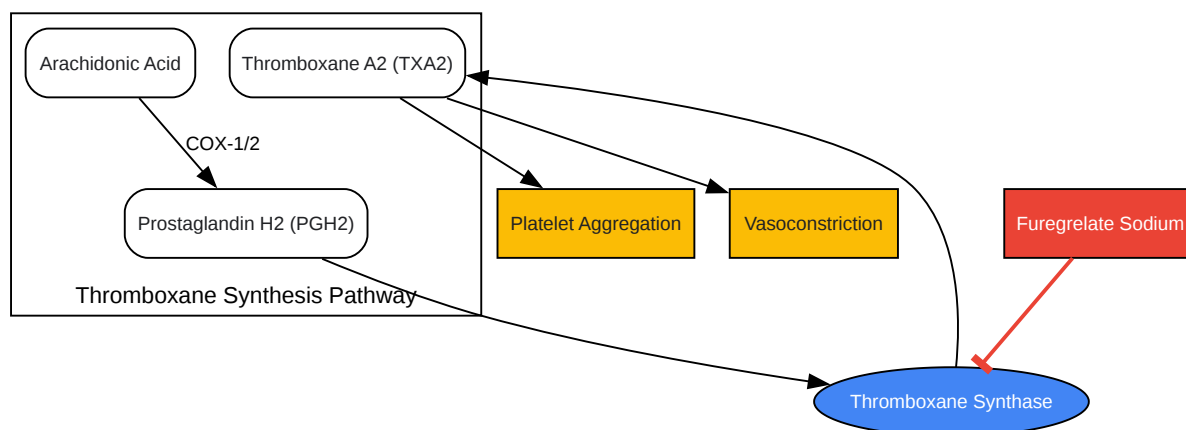


Figure 2. Mechanism of Action of Furegrelate

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Caption: Mechanism of Action of Furegrelate.

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